

Application Note: Lab-Scale Water Purification Using Aluminum Sulfate

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Compound of Interest

Compound Name: Aluminum sulfate

Cat. No.: B167585

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Introduction

Aluminum sulfate, commonly known as alum, is a widely used coagulant in water treatment processes. Its application is crucial for the removal of turbidity, suspended solids, and certain organic matter from raw water sources. This document provides a detailed protocol for a laboratory-scale water purification procedure using **aluminum sulfate**, primarily centered around the jar test. The jar test is a bench-scale simulation of a full-scale water treatment plant's coagulation and flocculation process, allowing for the determination of the optimal coagulant dosage and treatment conditions.^{[1][2][3]} This protocol is intended for researchers, scientists, and drug development professionals who require a standardized method for evaluating water treatability and optimizing purification parameters.

Principle of Coagulation and Flocculation

The water purification process with **aluminum sulfate** involves two primary stages: coagulation and flocculation.

- **Coagulation:** When **aluminum sulfate** is added to water, it rapidly dissolves and releases positively charged aluminum ions (Al^{3+}). These ions neutralize the negative charge of colloidal particles (e.g., clay, silt, organic matter) that cause turbidity. This charge neutralization allows the fine, suspended particles to destabilize and begin to clump together. This initial phase requires rapid and intense mixing, often referred to as a "flash mix," to ensure uniform dispersion of the coagulant.

- **Flocculation:** Following coagulation, a period of gentle, slow mixing is initiated. During this stage, the destabilized particles, along with the formation of a gelatinous aluminum hydroxide precipitate ($\text{Al}(\text{OH})_3$), aggregate to form larger, visible clumps called "flocs."
- **Sedimentation:** After flocculation, the water is left undisturbed, allowing the heavier flocs to settle to the bottom of the container due to gravity, leaving clearer water above.
- **Filtration:** The clarified water can then be further purified by filtration to remove any remaining suspended particles.

Experimental Protocol: Jar Test

The jar test is the standard laboratory procedure to determine the optimal dosage of **aluminum sulfate**.^[3] It involves simulating the coagulation, flocculation, and sedimentation processes in a series of beakers.

Materials and Equipment:

- Jar testing apparatus with multiple stirrers (typically 6)
- Beakers (1000 mL)
- Graduated cylinders (1000 mL)
- Pipettes (10 mL)
- Turbidimeter
- pH meter
- Stopwatch or timer
- Raw water sample
- **Aluminum sulfate** ($\text{Al}_2(\text{SO}_4)_3$), solid (e.g., $\text{Al}_2(\text{SO}_4)_3 \cdot 14\text{H}_2\text{O}$ or $\text{Al}_2(\text{SO}_4)_3 \cdot 18\text{H}_2\text{O}$) or liquid
- Distilled or deionized water

- Sodium hydroxide (NaOH) and Hydrochloric acid (HCl) solutions (for pH adjustment, if necessary)

Procedure:

- Raw Water Characterization:
 - Before beginning the test, measure and record the initial pH, turbidity, temperature, and alkalinity of the raw water sample.[\[1\]](#)
- Preparation of **Aluminum Sulfate** Stock Solution:
 - From Solid **Aluminum Sulfate**: To prepare a 1.0% (10 g/L) stock solution, dissolve 10.0 grams of dry **aluminum sulfate** in distilled water and bring the final volume to 1000 mL in a volumetric flask.[\[2\]](#)[\[4\]](#) Each 1.0 mL of this stock solution added to 1000 mL of raw water will result in a dosage of 10 mg/L (ppm).[\[1\]](#)[\[4\]](#)
 - From Liquid **Aluminum Sulfate**: Liquid alum is often sold on a dry basis (e.g., 48.5% $\text{Al}_2(\text{SO}_4)_3$) with a specific gravity (e.g., 1.335). To prepare a 10 g/L (1.0%) dry basis solution, the volume of liquid alum needed is calculated as follows: $\text{Volume (mL)} = 10.0 \text{ g} / (\text{specific gravity} \times \% \text{ concentration as a decimal})$.[\[4\]](#) For example: $10.0 \text{ g} / (1.335 \times 0.485) \approx 15.4 \text{ mL}$ of liquid alum is needed to make a 1000 mL stock solution.[\[4\]](#)
- Jar Test Execution:
 - Sample Preparation: Fill six 1000 mL beakers with 1000 mL of the raw water sample.[\[1\]](#)[\[4\]](#) Place the beakers in the jar test apparatus.
 - Coagulant Dosing: While the stirrers are off, add increasing amounts of the **aluminum sulfate** stock solution to each beaker. A typical starting range for dosages is 5 to 200 mg/L.[\[5\]](#) For example, to achieve dosages of 10, 20, 30, 40, 50, and 60 mg/L, you would add 1, 2, 3, 4, 5, and 6 mL of the 10 g/L stock solution to the respective beakers.
 - Rapid Mix (Coagulation): Turn on the stirrers and operate them at a high speed (e.g., 100-150 rpm) for 1 minute to simulate the flash mix.[\[6\]](#)[\[7\]](#)

- Slow Mix (Flocculation): Reduce the stirring speed to a gentle rate (e.g., 20-40 rpm) and continue mixing for 15 to 30 minutes.[6][7] This allows for the formation of flocs.
- Sedimentation: Turn off the stirrers and allow the flocs to settle for a predetermined time, typically 30 to 60 minutes.[1][3]
- Analysis and Evaluation:
 - Visual Observation: During the settling period, visually observe the floc formation and settling characteristics in each beaker. A good dosage will result in well-formed flocs that settle quickly, leaving clear supernatant.[1][4] Under-dosing may result in cloudy water with little floc formation, while over-dosing can lead to a dense, fluffy floc that does not settle well.[4]
 - Turbidity Measurement: After the settling period, carefully draw a sample from the top of each beaker using a pipette, without disturbing the settled floc.[1] Measure the turbidity of each sample using a turbidimeter.
 - Optimal Dosage Determination: The optimal **aluminum sulfate** dosage is the one that produces the lowest residual turbidity in the supernatant.[6]

Data Presentation

The quantitative data from the jar test should be summarized in a structured table for easy comparison and determination of the optimal dosage.

Beaker No.	Alum Stock Solution (mL)	Alum Dosage (mg/L)	Initial Turbidity (NTU)	Final Turbidity (NTU)	% Turbidity Removal	Observations (Floc size, Settling)
1	1.0	10	50	25	50%	Small floc, slow settling
2	2.0	20	50	15	70%	Medium floc, moderate settling
3	3.0	30	50	5	90%	Large floc, good settling
4	4.0	40	50	7	86%	Large floc, good settling
5	5.0	50	50	10	80%	Fluffy floc, poor settling
6	6.0	60	50	12	76%	Fluffy floc, poor settling

Note: The values in this table are for illustrative purposes only.

Factors Influencing Coagulation

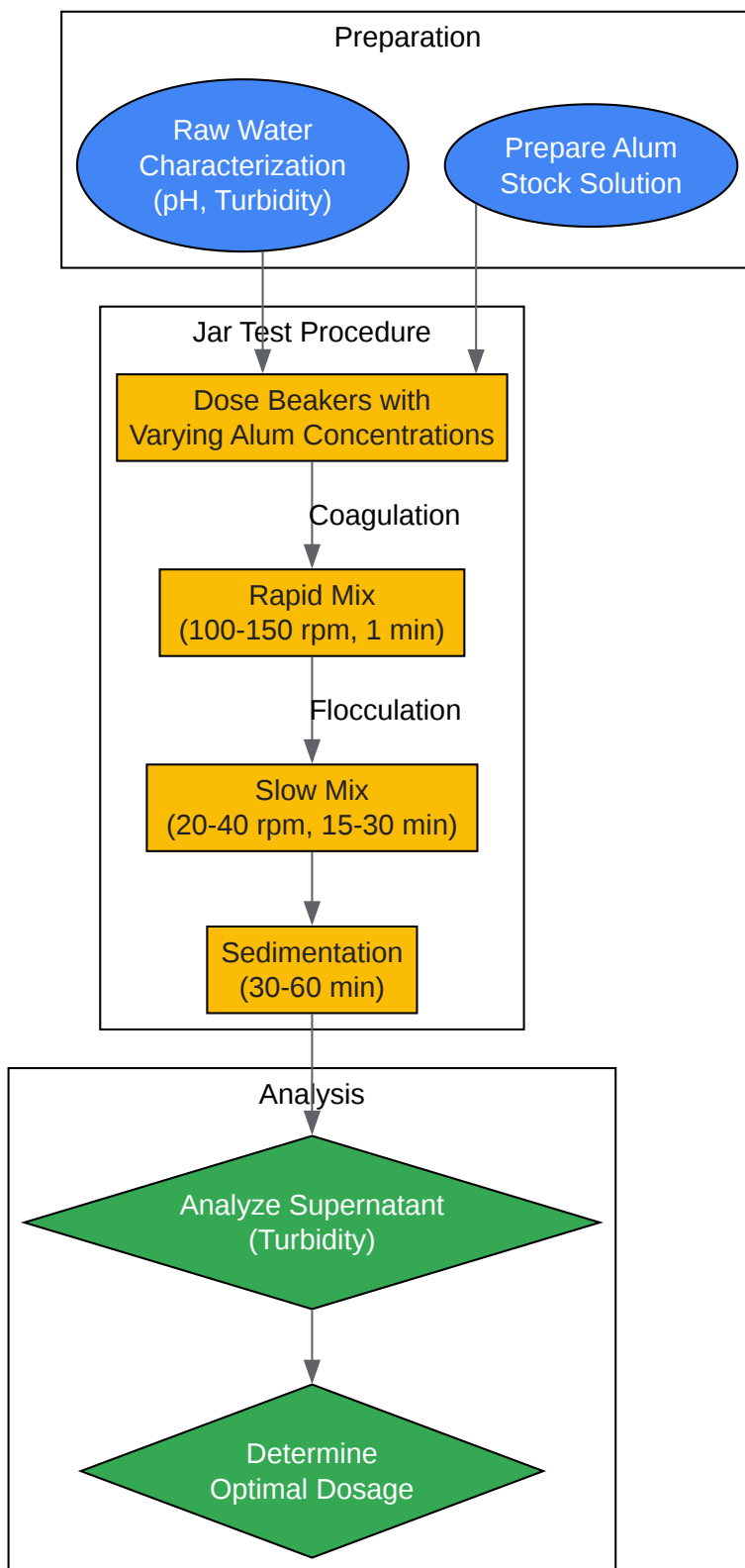
Several factors can affect the efficiency of the coagulation process with **aluminum sulfate**:

- pH: The optimal pH range for **aluminum sulfate** coagulation is typically between 5.5 and 7.5.[5][8] The pH of the raw water can influence the chemical speciation of aluminum and the surface charge of the particles.

- Alkalinity: The reaction of **aluminum sulfate** with water consumes alkalinity. Sufficient alkalinity is required for the formation of aluminum hydroxide floc.
- Temperature: Water temperature can affect the rate of chemical reactions and the settling velocity of the flocs.
- Turbidity: The nature and concentration of suspended particles will influence the required coagulant dosage.

Visualization of the Experimental Workflow

The following diagram illustrates the logical flow of the lab-scale water purification protocol using the jar test.



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Caption: Workflow for determining the optimal **aluminum sulfate** dosage via jar test.

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